

An In-depth Technical Guide to Selenium Cyanide: Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Selenium cyanide*

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Introduction

Selenium cyanide ($\text{Se}(\text{CN})_2$), also known as selenium(II) dicyanide, is an inorganic compound of interest in various chemical research fields. Its reactivity makes it a potential reagent in organic synthesis, though its instability presents significant handling challenges. This guide provides a comprehensive overview of the known physical and chemical properties of **selenium cyanide**, detailed experimental protocols for related syntheses, and an exploration of its limitedly understood biological interactions, presented for a technical audience.

Physical and Chemical Properties

Selenium cyanide is a colorless, crystalline solid at room temperature.^[1] Due to its inherent instability, a definitive melting point has not been established, as it tends to decompose upon heating.^[1] It is known to be soluble in water and other polar solvents.^[1]

Quantitative Physical and Chemical Data

Property	Value	Source(s)
Molecular Formula	C ₂ N ₂ Se	[1][2]
Molecular Weight	131.01 g/mol	[1][2]
Appearance	Colorless, crystalline solid	[1]
State at 25°C	Solid	[1]
Boiling Point	163°C (Decomposes)	[1]
Flash Point	52°C	[1]
Vapor Pressure	2.14 mmHg at 25°C	[1]
Solubility	Soluble in water and polar solvents	[1]

Spectroscopic Data

Spectroscopy	Peak/Chemical Shift	Assignment	Source(s)
¹³ C NMR (in DMSO-d ₆)	δ = 103.7 ppm	Cyanide carbon	[3]
Infrared (IR)	2137 cm ⁻¹	C≡N stretch	[3]
668 cm ⁻¹	Se-CN stretch	[3]	

Crystal Structure Data

Parameter	Value	Source(s)
Crystal System	Orthorhombic	[2]
Space Group	Pbca	[2]
Unit Cell Dimensions	a = 8.632 Å, b = 6.847 Å, c = 12.8151 Å	[2]
α = 90.0°, β = 90.0°, γ = 90.0°	[2]	

Experimental Protocols

While a definitive, high-yield synthesis for pure, isolated selenium dicyanide is not well-documented due to its instability, a common method for the generation of a selenocyanating agent involves the in situ formation of triselenium dicyanide from malononitrile and selenium dioxide. This mixture behaves as a source of electrophilic **selenium cyanide**.

In Situ Generation of a Selenocyanating Agent (Triselenium Dicyanide)

Objective: To generate a selenocyanating agent for subsequent reactions with organic substrates.

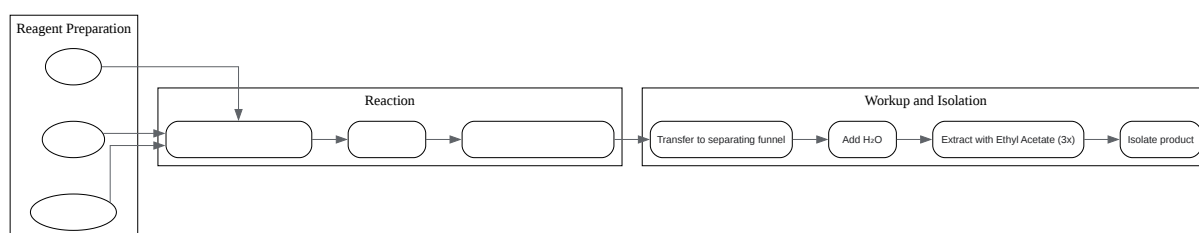
Materials:

- Malononitrile
- Selenium dioxide (SeO_2)
- Dimethyl sulfoxide (DMSO)
- Amino pyrazole, amino uracil, or other suitable substrate
- Ethyl acetate
- Water
- Round-bottom flask (10.0 mL)
- Magnetic stirrer and stir bar
- Separating funnel

Procedure:

- To a 10.0 mL round-bottom flask, add malononitrile (0.75 mmol, 1.5 equiv) and selenium dioxide (1.5 mmol, 3.0 equiv).

- Add 2.0 mL of DMSO to the flask.
- Stir the resulting mixture at 40°C for five minutes.
- Add the desired substrate (e.g., amino pyrazole, 0.5 mmol, 1.0 equiv) to the reaction mixture.
- Continue stirring for approximately 30 minutes, monitoring the reaction progress via Thin Layer Chromatography (TLC).
- Upon completion, transfer the reaction mixture to a separating funnel.
- Add 10.0 mL of water and extract the product with ethyl acetate (3 x 10.0 mL).
- Combine the organic layers and process for product isolation (e.g., drying, solvent evaporation, and column chromatography).^[4]



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Workflow for the in situ generation of a selenocyanating agent.

Biological Interactions and Signaling Pathways

Direct studies on the signaling pathways of **selenium cyanide** are scarce. However, the biological effects can be inferred from the well-documented activities of its constituent parts: selenium and cyanide.

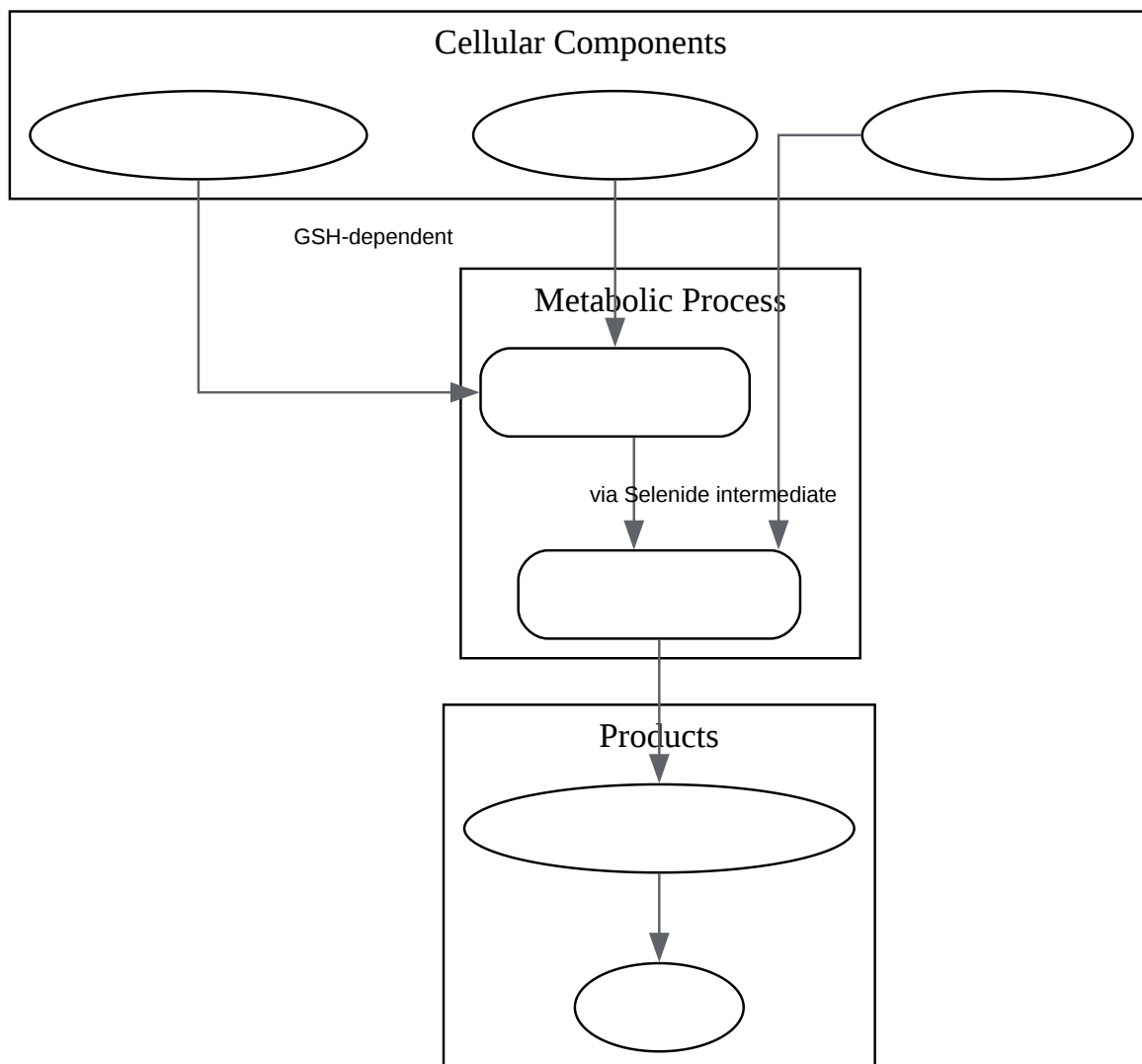
Selenium is an essential trace element incorporated into selenoproteins, which play critical roles in antioxidant defense, thyroid hormone metabolism, and immune function.^{[5][6]}

Cyanide is a potent inhibitor of cellular respiration, primarily by binding to cytochrome c oxidase in the mitochondrial electron transport chain.^{[7][8]} This leads to histotoxic hypoxia, where cells are unable to utilize oxygen.

A notable interaction between these two entities is the detoxification of selenite (a common form of selenium) in the presence of cyanide to form selenocyanate (SeCN^-). This process suggests a potential metabolic pathway where cyanide can influence selenium metabolism. One study in rats demonstrated that cyanide administration led to increased urinary excretion of selenium and reduced glutathione peroxidase activity and selenium concentrations in various tissues.^{[9][10]}

Putative Detoxification Pathway of Selenite

The formation of selenocyanate from selenite in the presence of cyanide and glutathione (GSH) is a proposed detoxification mechanism. While the precise enzymatic control of this pathway in vivo is not fully elucidated, it represents a key interaction between selenium and cyanide metabolism.



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Proposed pathway for the detoxification of selenite to selenocyanate.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Selenium Cyanide: Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1620110#physical-appearance-and-state-of-selenium-cyanide]

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